

An In-depth Technical Guide to the Physicochemical Properties of Anhydrous Magnesium Sulfate

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Compound of Interest

Compound Name: *Magnesium bisulfate*

Cat. No.: *B159004*

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Note on Nomenclature: This technical guide provides a comprehensive overview of the physicochemical properties of anhydrous magnesium sulfate ($MgSO_4$). It is important to note that information regarding anhydrous **magnesium bisulfate** ($Mg(HSO_4)_2$), also known as magnesium hydrogen sulfate, is exceedingly scarce in scientific literature, suggesting it is not a commonly isolated or stable compound. It is possible that the intended compound of interest for this guide is the widely studied and utilized anhydrous magnesium sulfate.

Introduction

Anhydrous magnesium sulfate is an inorganic salt with the chemical formula $MgSO_4$. It is a white, crystalline solid that is highly hygroscopic. This property makes it a widely used desiccant in organic synthesis and other applications where moisture removal is critical.^{[1][2]} Beyond its use as a drying agent, anhydrous magnesium sulfate and its hydrated forms have significant applications in the pharmaceutical, agricultural, and chemical industries.^{[3][4]} This guide provides a detailed examination of its core physicochemical properties, experimental protocols for their determination, and an overview of its chemical behavior.

Physicochemical Properties

The key physicochemical properties of anhydrous magnesium sulfate are summarized in the tables below.

General and Physical Properties

Property	Value	Reference
Chemical Formula	MgSO ₄	[5]
Molecular Weight	120.36 g/mol	[5]
Appearance	White, odorless, crystalline powder or transparent crystals	[5][6]
Density	2.66 g/cm ³	[7]
Melting Point	1,124 °C (decomposes)	[5][8]
Boiling Point	Not applicable (decomposes)	[5]
Hygroscopicity	Highly hygroscopic	[9]

Solubility

Solvent	Temperature (°C)	Solubility (g/100 mL)	Reference
Water	0	26.9	[8]
20	35.1	[8]	
100	50.2	[8]	
Ethanol	Slightly soluble	[8]	
Glycerol	Soluble	[9]	
Acetone	Insoluble	[9]	
Diethyl Ether	18	1.16	[8]

Crystal Structure

Crystal System	Space Group	Unit Cell Dimensions (at 4.2 K for α -MgSO ₄)	Reference
Orthorhombic (α -MgSO ₄)	Cmcm	$a = 5.16863 \text{ \AA}$, $b = 7.86781 \text{ \AA}$, $c = 6.46674 \text{ \AA}$	[10]
Orthorhombic (β -MgSO ₄)	Pbnm	$a = 4.742 \text{ \AA}$, $b = 8.575 \text{ \AA}$, $c = 6.699 \text{ \AA}$	[10]

Experimental Protocols

Synthesis of Anhydrous Magnesium Sulfate

Anhydrous magnesium sulfate can be prepared through several methods, most commonly by the dehydration of a hydrated magnesium sulfate salt or by direct synthesis.

3.1.1 Dehydration of Magnesium Sulfate Heptahydrate (Epsom Salt)

This is a common laboratory method for preparing anhydrous magnesium sulfate.

- Procedure:
 - Place a known quantity of magnesium sulfate heptahydrate (MgSO₄·7H₂O) in a heat-resistant container, such as a porcelain crucible.
 - Gently heat the container to approximately 250°C. This can be done in a furnace or with a Bunsen burner.[\[11\]](#)
 - Continue heating until the salt has transformed into a fine, white, free-flowing powder, indicating that all water of crystallization has been removed.
 - Allow the anhydrous magnesium sulfate to cool in a desiccator to prevent reabsorption of moisture from the atmosphere.[\[11\]](#)
 - Store the final product in a tightly sealed container.

3.1.2 Synthesis from Magnesium Oxide and Sulfuric Acid

This method involves the direct reaction of magnesium oxide with sulfuric acid.[12]

- Procedure:
 - In a well-ventilated fume hood, carefully add a stoichiometric amount of magnesium oxide (MgO) to a dilute solution of sulfuric acid (H₂SO₄) with constant stirring.
 - The reaction is exothermic and will produce a solution of magnesium sulfate.
 - Filter the resulting solution to remove any unreacted magnesium oxide.
 - Evaporate the water from the filtrate to obtain hydrated magnesium sulfate crystals.
 - Follow the dehydration procedure described in section 3.1.1 to obtain anhydrous magnesium sulfate.

Determination of Physicochemical Properties

3.2.1 Melting Point Determination (Decomposition Temperature)

Due to its high melting point and decomposition, a high-temperature apparatus is required.

- Procedure:
 - A small sample of anhydrous magnesium sulfate is placed in a capillary tube.
 - The capillary tube is placed in a high-temperature melting point apparatus.
 - The temperature is gradually increased, and the sample is observed for any changes.
 - The temperature at which the solid decomposes is recorded. For anhydrous magnesium sulfate, this occurs at approximately 1,124 °C.[5][8]

3.2.2 Solubility Determination

The solubility of anhydrous magnesium sulfate in a given solvent can be determined by preparing a saturated solution.

- Procedure:

- Add an excess amount of anhydrous magnesium sulfate to a known volume of the solvent at a specific temperature.
- Stir the mixture for a sufficient time to ensure that a saturated solution is formed and equilibrium is reached.
- Carefully separate the undissolved solid from the solution by filtration or centrifugation.
- Take a known volume of the saturated solution and evaporate the solvent to dryness.
- Weigh the remaining solid to determine the mass of magnesium sulfate that was dissolved in that volume of the solvent.
- Calculate the solubility in grams per 100 mL of the solvent.

3.2.3 Crystal Structure Analysis

X-ray diffraction (XRD) is the standard method for determining the crystal structure of a solid.

- Procedure:

- A fine powder of anhydrous magnesium sulfate is prepared and mounted on a sample holder.
- The sample is placed in an X-ray diffractometer.
- The sample is irradiated with a monochromatic X-ray beam at various angles.
- The diffraction pattern of the X-rays is recorded by a detector.
- The resulting diffraction data is analyzed to determine the crystal system, space group, and unit cell dimensions.[\[10\]](#)

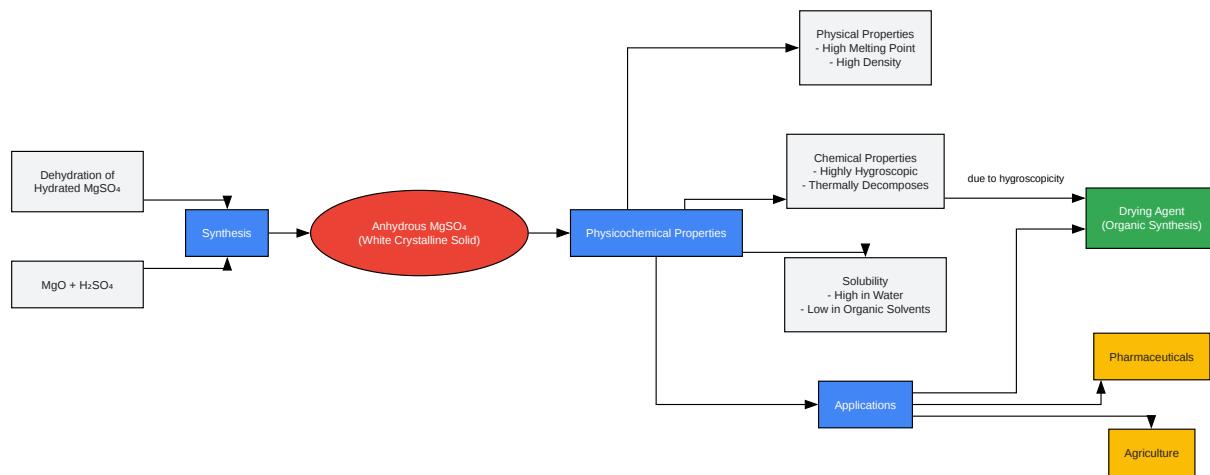
Chemical Properties and Reactivity

- Hygroscopicity: Anhydrous magnesium sulfate readily absorbs moisture from the air to form hydrated salts, with the heptahydrate ($\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$) being the most common.[\[13\]](#) This makes it an excellent drying agent for organic solvents.[\[2\]](#)

- Thermal Decomposition: Upon heating to its decomposition temperature of 1,124 °C, anhydrous magnesium sulfate breaks down into magnesium oxide (MgO) and sulfur trioxide (SO₃).[\[8\]](#)
- Reactivity with Water: When added to water, anhydrous magnesium sulfate dissolves exothermically and forms hydrated magnesium and sulfate ions.[\[13\]](#)
- Incompatibilities: Anhydrous magnesium sulfate is incompatible with strong oxidizing agents and certain other substances.[\[5\]](#)

Visualization of Physicochemical Property Relationships

The following diagram illustrates the key relationships between the synthesis, properties, and applications of anhydrous magnesium sulfate.



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